

# Caltractin Antibody Selection Guide for Western Blot and Immunofluorescence

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## Compound of Interest

Compound Name: *caltractin*

Cat. No.: B1168705

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Application Note and Protocols for Researchers, Scientists, and Drug Development Professionals

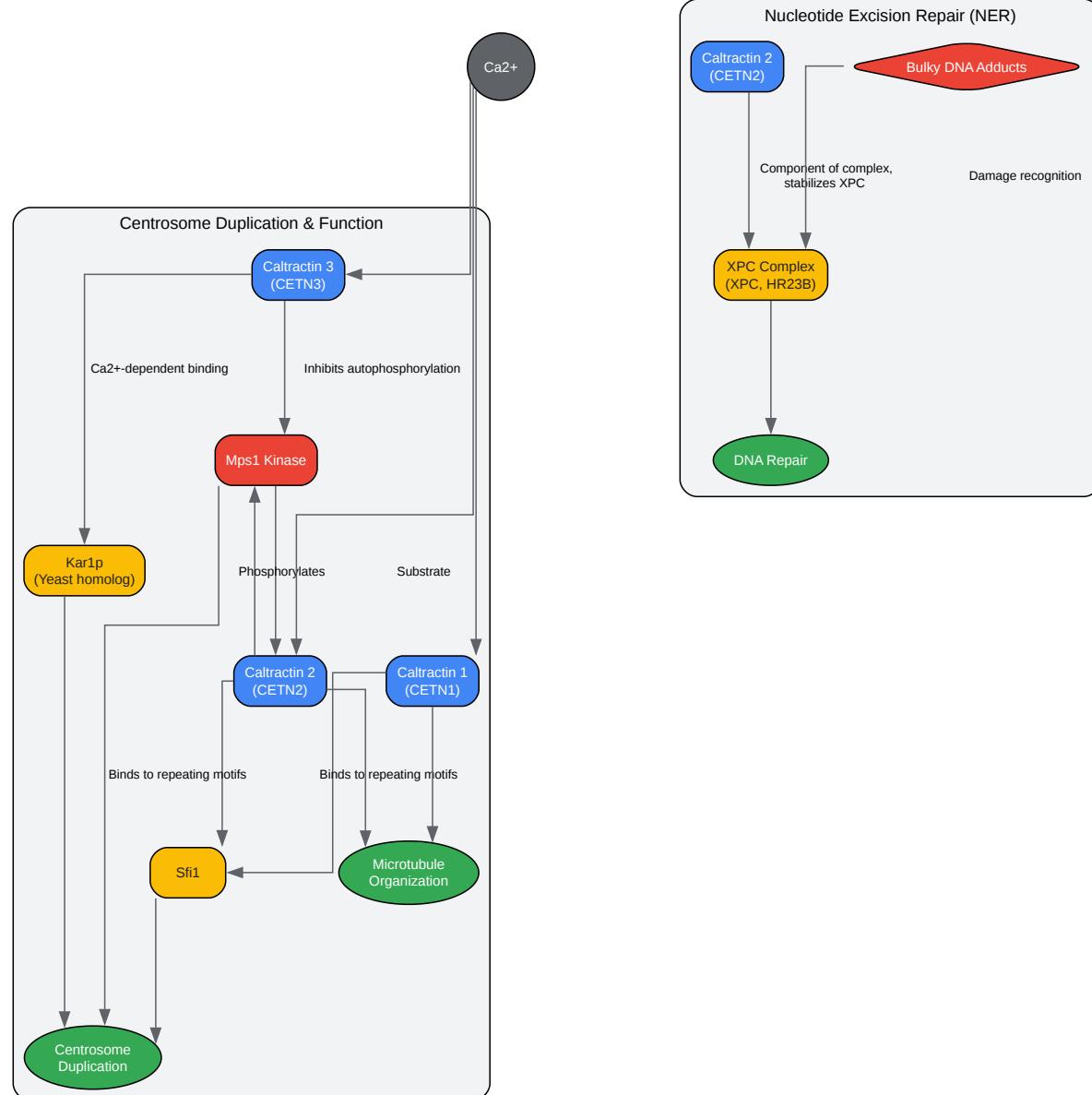
## Introduction

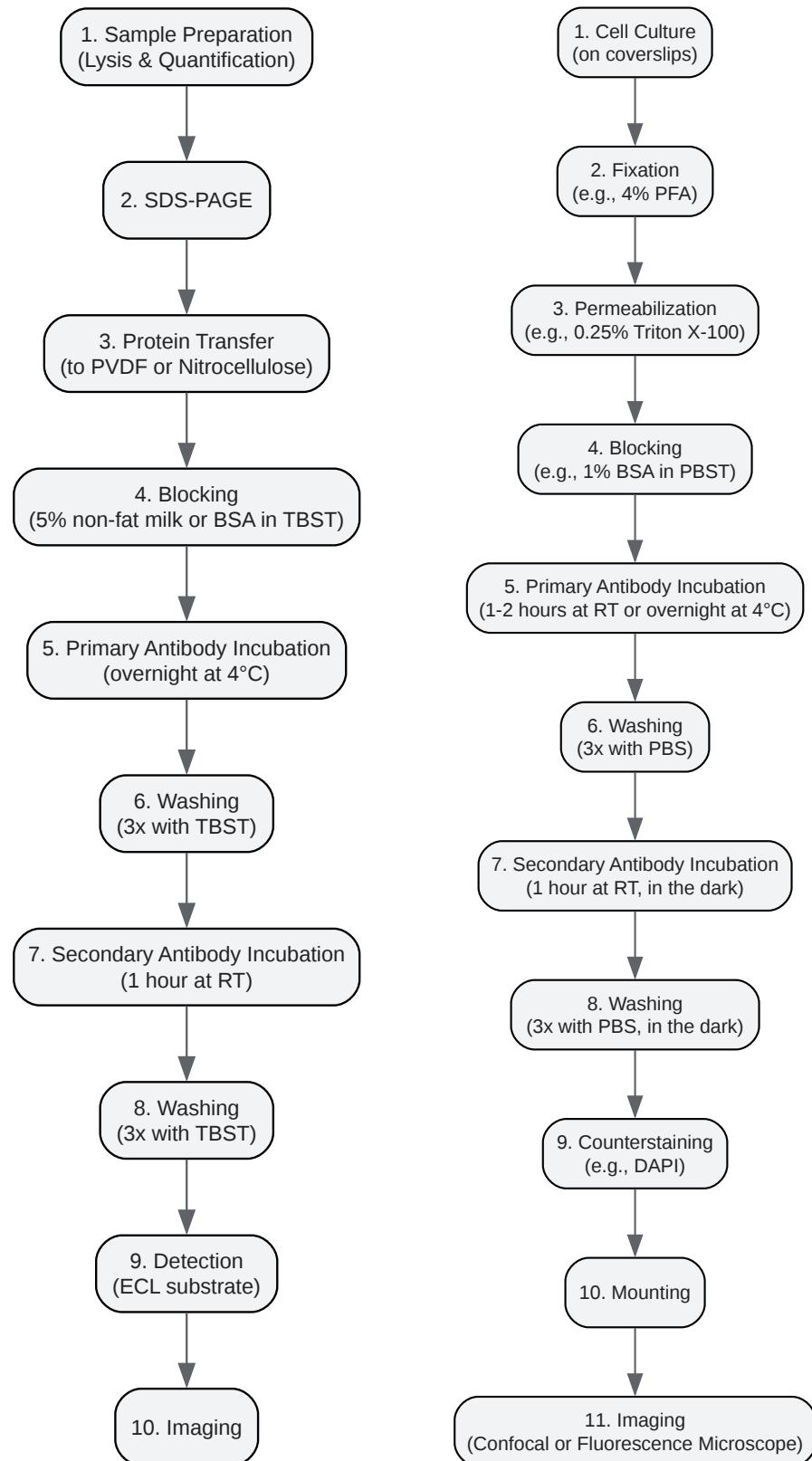
**Caltractin**, also known as Centrin, is a highly conserved, calcium-binding protein belonging to the EF-hand superfamily. It is a fundamental component of the centrosome and plays a crucial role in centrosome duplication, spindle pole body organization, and microtubule severing.<sup>[1][2]</sup> <sup>[3]</sup> **Caltractin**'s involvement in these essential cellular processes makes it a protein of significant interest in cell biology and cancer research. Furthermore, emerging evidence has implicated **caltractin**, specifically the CETN2 isoform, in the nucleotide excision repair (NER) pathway through its interaction with the XPC complex, highlighting its role in maintaining genomic stability.<sup>[4][5][6]</sup>

This guide provides a comprehensive selection of commercially available **caltractin** antibodies validated for Western Blot (WB) and Immunofluorescence (IF) applications. Detailed protocols for both techniques are included to assist researchers in obtaining reliable and reproducible results.

## Caltractin Signaling and Interaction Pathways

**Caltractin**'s functions are mediated through its calcium-dependent interactions with various cellular partners. The following diagram illustrates the key known interactions and pathways involving **caltractin** isoforms.



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